

Technical Support Center: 4-Hydroxy-3-methylbenzoic Acid Hydrate

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Compound of Interest

Compound Name: 4-Hydroxy-3-methylbenzoic acid
hydrate

Cat. No.: B7972075

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Welcome to the technical support center for **4-Hydroxy-3-methylbenzoic acid hydrate**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance, troubleshooting advice, and answers to frequently asked questions regarding the stability and degradation of this compound.

Part 1: Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling, storage, and inherent stability of **4-Hydroxy-3-methylbenzoic acid hydrate**.

Q1: What are the recommended storage conditions for 4-Hydroxy-3-methylbenzoic acid hydrate?

A1: For the solid-state (powder) form, it is stable under recommended storage conditions, which typically involve a cool, dry place away from strong oxidizing agents.[1] For long-term storage, temperatures of 0-8°C are recommended.[2] Once in solution, to prevent inactivation from repeated freeze-thaw cycles, it is advisable to aliquot the solution and store it at -80°C for up to 6 months or -20°C for up to 1 month.[3]

Q2: What are the primary known incompatibilities of this compound?

A2: The primary chemical incompatibility is with strong oxidizing agents.[1] Contact with such agents should be avoided as it can lead to vigorous reactions and degradation.

Q3: What are the expected hazardous decomposition products under fire conditions?

A3: In the event of a fire, hazardous decomposition products primarily consist of carbon oxides (carbon monoxide and carbon dioxide).[1]

Q4: Is **4-Hydroxy-3-methylbenzoic acid hydrate** sensitive to light?

A4: While specific photostability data for this molecule is not extensively published, many phenolic and benzoic acid derivatives show sensitivity to UV light.[4][5] It is best practice to store the compound, both in solid and solution form, protected from light to prevent potential photodegradation.

Q5: What is the significance of the "hydrate" in the compound's name?

A5: The term "hydrate" indicates that the crystal structure of the solid compound incorporates one or more water molecules. This can affect its physical properties, such as solubility and melting point. The presence of water should also be considered during thermal degradation studies, as it may influence degradation pathways.

Part 2: Troubleshooting Guide for Degradation Studies

This section provides practical advice for specific issues that may arise during experimental work.

Issue Observed	Potential Cause	Recommended Troubleshooting Steps
No or minimal degradation (<5%) observed during forced degradation studies.	1. Stress conditions are too mild. 2. The compound is highly stable under the tested conditions.	1. Increase Stress Intensity: Gradually increase the severity of the conditions. For hydrolysis, use higher concentrations of acid/base (e.g., from 0.1M to 1M) or increase the temperature.[6] For thermal studies, increase the temperature in controlled increments. 2. Extend Duration: If increasing intensity is not feasible, extend the exposure time. 3. Justify Stability: If no degradation is seen even under harsh conditions, this demonstrates the intrinsic stability of the molecule. Ensure your experimental record provides sufficient scientific justification for the conditions tested.[7]
Complete or near-complete degradation of the parent compound.	Stress conditions are too harsh, preventing the observation of intermediate degradation products.	1. Reduce Stress Intensity: Decrease the temperature, concentration of reagents (e.g., H ₂ O ₂), or exposure time. 2. Time-Point Analysis: Take samples at multiple, earlier time points to capture the formation of transient intermediates before they degrade further.[6] The goal is to achieve 5-20% degradation to adequately assess the degradation profile.[7]

Appearance of unexpected or inconsistent peaks in HPLC analysis.

1. Contamination from solvents, glassware, or reagents. 2. Interaction with excipients (if in a formulation). 3. Complex degradation pathways producing multiple minor products.

1. Run Blanks: Analyze control samples (placebo, solvent blanks) that have undergone the same stress conditions to identify any peaks not originating from the active compound. 2. Peak Purity Analysis: Use a photodiode array (PDA) detector to assess peak purity and determine if the main peak is co-eluting with any degradants. 3. Mass Spectrometry (LC-MS): Use LC-MS to obtain mass information on the unexpected peaks to aid in their identification.

Poor mass balance in the stability-indicating method.

1. Degradation products are not being detected (e.g., they lack a chromophore). 2. Degradants are volatile and have been lost. 3. Degradants are precipitating out of solution or are strongly adsorbed to container surfaces.

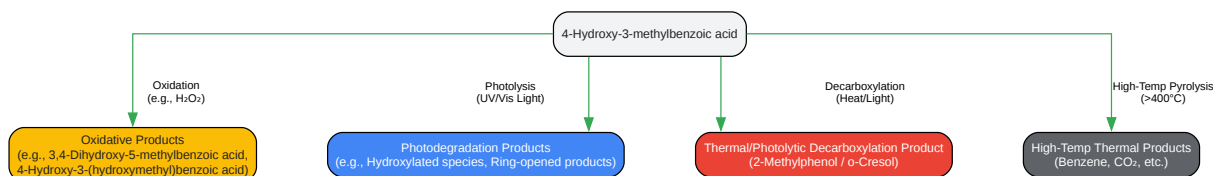
1. Change Detection Wavelength: Analyze samples at multiple UV wavelengths to try and detect all potential degradants. 2. Use a Universal Detector: Employ a detector not reliant on a chromophore, such as a Charged Aerosol Detector (CAD) or an Evaporative Light Scattering Detector (ELSD), in parallel with UV. 3. Headspace GC-MS: If volatile degradants like CO₂ or benzene are suspected (especially in high-temperature thermal studies), use headspace gas chromatography-mass spectrometry for analysis.[8]

Part 3: Predicted Degradation Pathways & Key Products

While comprehensive degradation studies on **4-Hydroxy-3-methylbenzoic acid hydrate** are not widely published, we can predict the most probable degradation pathways based on its chemical structure and data from analogous compounds. These pathways are crucial for developing stability-indicating analytical methods.

Predicted Pathways Overview

The diagram below illustrates the potential degradation routes for 4-Hydroxy-3-methylbenzoic acid under various stress conditions.



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Caption: Predicted degradation pathways of 4-Hydroxy-3-methylbenzoic acid.

- Oxidative Degradation:
 - Causality: The aromatic ring is activated by the electron-donating hydroxyl and methyl groups, making it susceptible to electrophilic attack by oxidizing agents (e.g., hydroxyl radicals from H_2O_2). The benzylic methyl group is also a potential site for oxidation.
 - Predicted Products:
 - Ring Hydroxylation: Addition of a second hydroxyl group to the aromatic ring, likely at the 5-position to form 3,4-Dihydroxy-5-methylbenzoic acid, analogous to the

hydroxylation of 4-hydroxybenzoic acid to protocatechuic acid.[9]

- Side-Chain Oxidation: Oxidation of the methyl group to a hydroxymethyl group, forming 4-Hydroxy-3-(hydroxymethyl)benzoic acid, or further to a formyl or carboxyl group.
- Photodegradation:
 - Causality: Phenolic compounds can absorb UV light, leading to the formation of reactive excited states. This can result in reactions with oxygen or direct molecular rearrangements.
 - Predicted Products:
 - Hydroxylated Species: Similar to oxidative degradation, photolytically generated radicals can lead to the formation of hydroxylated byproducts.[4]
 - Decarboxylation: Loss of the carboxylic acid group as CO₂ to form 2-Methylphenol (o-cresol). This is a known pathway for hydroxybenzoic acids.[10][11]
 - Ring Opening: Under high-energy UV light and in the presence of a photocatalyst, cleavage of the aromatic ring can occur, leading to various aliphatic acid derivatives.[4]
- Thermal Degradation:
 - Causality: At elevated temperatures, the molecule gains sufficient energy to overcome activation barriers for decomposition. The carboxylic acid group is often the most thermally labile functional group in benzoic acid derivatives.
 - Predicted Products:
 - Decarboxylation: As with photolysis, the primary and most likely thermal degradation pathway at moderate temperatures (e.g., up to 250°C) is decarboxylation to yield 2-Methylphenol (o-cresol). The thermal decomposition of benzoic acid itself to benzene and CO₂ is well-documented, although this often requires very high temperatures (>400°C).[8]
 - Dehydration (Solid State): The loss of the water of hydration will be the first thermal event. This may or may not trigger subsequent chemical degradation.

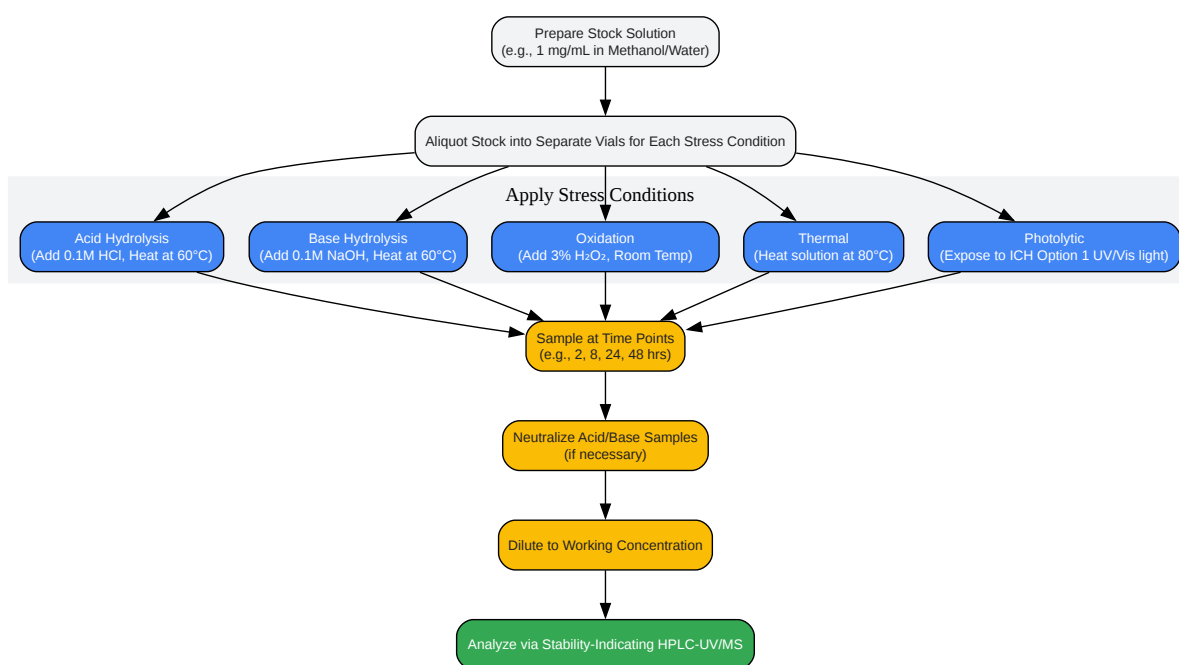
- Hydrolytic Degradation:
 - Causality: 4-Hydroxy-3-methylbenzoic acid does not have functional groups (like esters or amides) that are readily susceptible to hydrolysis.
 - Predicted Products: The compound is expected to be highly stable in aqueous solutions across a wide pH range. Significant degradation under hydrolytic conditions is not anticipated unless extreme pH and temperature are applied, which might promote decarboxylation.

Part 4: Experimental Protocols

This section provides standardized protocols for conducting forced degradation studies and for the analytical determination of **4-Hydroxy-3-methylbenzoic acid hydrate** and its degradation products.

Protocol 1: Forced Degradation (Stress Testing)

Objective: To generate potential degradation products and assess the intrinsic stability of **4-Hydroxy-3-methylbenzoic acid hydrate**. The goal is to achieve 5-20% degradation.



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Caption: Workflow for forced degradation studies.

Methodology:

- Stock Solution: Prepare a 1 mg/mL stock solution of **4-Hydroxy-3-methylbenzoic acid hydrate** in a suitable solvent (e.g., 50:50 methanol:water).
- Acid Hydrolysis: Mix 1 mL of stock with 1 mL of 0.1M HCl. Store at 60°C.

- Base Hydrolysis: Mix 1 mL of stock with 1 mL of 0.1M NaOH. Store at 60°C.
- Oxidative Degradation: Mix 1 mL of stock with 1 mL of 3% H₂O₂. Store at room temperature, protected from light.
- Thermal Degradation: Store a vial of the stock solution at 80°C.
- Photolytic Degradation: Expose a solution in a photostable, transparent container to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (ICH Q1B guidelines).^[7] A control sample should be wrapped in aluminum foil.
- Sampling & Analysis: Withdraw aliquots at appropriate time intervals (e.g., 4, 8, 24, 48 hours). Neutralize the acid and base samples, dilute all samples to a suitable concentration, and analyze by HPLC.

Protocol 2: Stability-Indicating HPLC Method

Objective: To separate and quantify **4-Hydroxy-3-methylbenzoic acid hydrate** from its potential degradation products.

HPLC Parameters:

Parameter	Recommended Condition	Rationale
Column	C18, 250 mm x 4.6 mm, 5 μ m	Provides good retention and separation for aromatic acids.
Mobile Phase A	0.1% Phosphoric Acid in Water	Acidifying the mobile phase ensures the carboxylic acid is protonated, leading to better retention and sharp peak shapes.
Mobile Phase B	Acetonitrile	Common organic modifier for reversed-phase HPLC.
Gradient	Start at 10% B, ramp to 90% B over 20 min, hold for 5 min, return to initial conditions.	A gradient is necessary to elute both the polar parent compound and potentially less polar degradation products within a reasonable time.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30°C	Provides reproducible retention times.
Detection	UV at ~254 nm or PDA	The aromatic ring provides strong UV absorbance. A PDA detector is crucial for assessing peak purity.
Injection Vol.	10 μ L	Standard injection volume.

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